

Application Note: UV-Vis Spectroscopy of Aqueous Ammonium Copper(II) Sulfate Hexahydrate

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Compound of Interest

Compound Name: AMMONIUM COPPER(II)
SULFATE HEXAHYDRATE

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Introduction

Ammonium copper(II) sulfate hexahydrate, $(\text{NH}_4)_2\text{Cu}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$, is a double salt that forms a characteristic deep blue solution in the presence of excess ammonia. This coloration is due to the formation of the tetraamminecopper(II) complex ion, $[\text{Cu}(\text{NH}_3)_4]^{2+}$.^[1] The intensity of this color is directly proportional to the concentration of the complex, a principle that can be quantitatively analyzed using UV-Vis spectroscopy. This application note provides a detailed protocol for the preparation of aqueous solutions of **ammonium copper(II) sulfate hexahydrate** and the subsequent analysis using UV-Vis spectroscopy to determine the concentration of the tetraamminecopper(II) complex. The relationship between absorbance and concentration is governed by the Beer-Lambert Law, which states that the absorbance of a solution is directly proportional to its concentration.

Principle

In an aqueous solution with a sufficient concentration of ammonia, the copper(II) ions from **ammonium copper(II) sulfate hexahydrate** exist predominantly as the tetraamminecopper(II) complex ion.^[1] This complex absorbs light in the yellow-red region of the visible spectrum, resulting in the solution's intense blue appearance.^[1] The wavelength of maximum absorbance

(λ_{max}) for the tetraamminecopper(II) complex is typically in the range of 600-650 nm.[2] By measuring the absorbance of solutions with known concentrations at this λ_{max} , a calibration curve can be constructed. This curve can then be used to determine the concentration of an unknown sample.

Data Presentation

The following table summarizes the preparation of standard solutions and presents example absorbance data. A stock solution of 0.10 M tetraamminecopper(II) complex is prepared from **ammonium copper(II) sulfate hexahydrate**. This stock solution is then serially diluted to create a range of standard concentrations.

Test Tube	Volume of 0.10 M CuSO_4 (mL)	Volume of 0.010 M CuSO_4 (mL)	Volume of 0.50 M NH_3 / 0.50 M NH_4NO_3 (mL)	Volume of Water (mL)	Final Concentration of $[\text{Cu}(\text{NH}_3)_4]^{2+}$ (M)	Example Absorbance at λ_{max} (~610 nm)
1	2.5	0.0	2.0	5.5	0.025	0.625
2	2.0	0.0	2.0	6.0	0.020	0.500
3	1.0	0.0	2.0	7.0	0.010	0.250
4	0.0	5.0	2.0	3.0	0.005	0.125
5	0.0	2.0	2.0	6.0	0.002	0.050

Note: The absorbance values are illustrative and would be experimentally determined.

Experimental Protocols

Materials and Equipment

- **Ammonium copper(II) sulfate hexahydrate** ($(\text{NH}_4)_2\text{Cu}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$)
- Ammonia solution (e.g., 1.0 M NH_3)
- Ammonium nitrate (NH_4NO_3)

- Deionized water
- Volumetric flasks (various sizes)
- Pipettes (various sizes)
- Beakers
- UV-Vis spectrophotometer
- Cuvettes (1 cm path length)

Preparation of a 0.10 M Tetraamminecopper(II) Stock Solution

- Weighing the salt: Accurately weigh out 39.98 g of **ammonium copper(II) sulfate hexahydrate** (molar mass: 399.84 g/mol).
- Dissolution: Dissolve the weighed salt in approximately 800 mL of deionized water in a 1 L volumetric flask.
- Addition of Ammonia: To ensure the formation of the tetraamminecopper(II) complex, add a sufficient amount of concentrated ammonia solution. The solution should turn a deep royal blue.
- Final Volume: Carefully add deionized water to the mark of the 1 L volumetric flask and mix thoroughly.

Preparation of the Ammonia-Ammonium Nitrate Buffer (0.50 M NH_3 / 0.50 M NH_4NO_3)

- Mixing: Mix equal volumes of 1.0 M NH_3 and 1.0 M NH_4NO_3 solutions. For example, mix 10 mL of 1.0 M NH_3 with 10 mL of 1.0 M NH_4NO_3 .^[1] This buffer helps to maintain a constant pH and a sufficient excess of ammonia.

Preparation of Standard Solutions

- Labeling: Label five clean, dry test tubes from 1 to 5.

- **Dilution:** Using pipettes, carefully dispense the volumes of the 0.10 M and 0.010 M copper sulfate stock solutions, the ammonia-ammonium nitrate buffer, and deionized water into the corresponding test tubes as detailed in the data presentation table.
- **Mixing:** Thoroughly mix the contents of each test tube.

UV-Vis Spectrophotometer Measurement

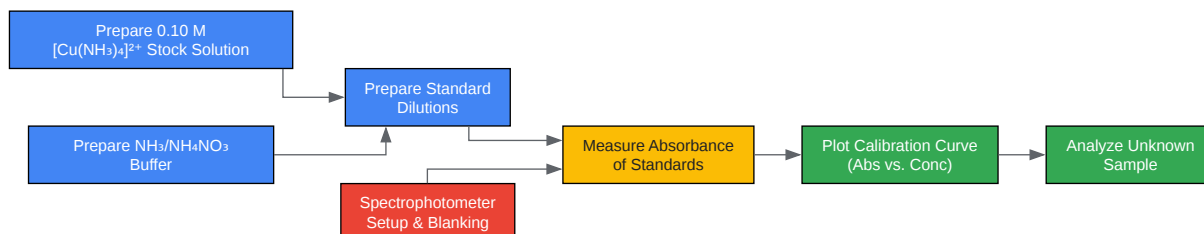
- **Instrument Warm-up:** Turn on the spectrophotometer and allow it to warm up for the manufacturer's recommended time.
- **Wavelength Selection:** Set the spectrophotometer to scan a wavelength range (e.g., 400-800 nm) to determine the λ_{max} of the most concentrated standard solution. Once determined (approximately 610 nm), set the instrument to this fixed wavelength for all subsequent measurements.[3]
- **Blanking:** Fill a cuvette with the blank solution (a solution containing the ammonia-ammonium nitrate buffer and deionized water but no copper complex). Place the cuvette in the spectrophotometer and zero the absorbance.
- **Measurement of Standards:** Starting with the least concentrated standard, rinse the cuvette with a small amount of the standard solution before filling it. Place the cuvette in the spectrophotometer and record the absorbance. Repeat this for all standard solutions.
- **Measurement of Unknown:** If you have a sample of unknown concentration, measure its absorbance in the same manner.

Data Analysis

- **Calibration Curve:** Plot a graph of absorbance (y-axis) versus the concentration (x-axis) of the standard solutions.
- **Linear Regression:** Perform a linear regression on the data points. The resulting equation will be in the form of $y = mx + c$, where 'y' is the absorbance, 'x' is the concentration, 'm' is the slope (related to the molar absorptivity), and 'c' is the y-intercept (which should be close to zero).

- Determine Unknown Concentration: Use the equation of the line to calculate the concentration of the unknown sample from its measured absorbance.

Visualization of the Experimental Workflow



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Caption: Experimental workflow for UV-Vis analysis.

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